

Technical Guide: Physical Properties & Characterization of p-(trans-4-methylcyclohexyl)aniline[1]

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Compound of Interest

Compound Name: 4-(4-Methylcyclohexyl)aniline

Cat. No.: B15255180

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Executive Summary

p-(trans-4-methylcyclohexyl)aniline (Systematic Name: 4-(trans-4-methylcyclohexyl)benzenamine) is a bicyclic aromatic amine consisting of an aniline moiety substituted at the para-position with a trans-4-methylcyclohexyl group.[1] Unlike its longer alkyl chain homologs (e.g., pentyl, hexyl), which are often mesogenic (liquid crystalline) themselves or exhibit low-melting mesophases, the methyl derivative is typically a crystalline solid with high structural rigidity. It serves as a primary intermediate for synthesizing high-birefringence nematic liquid crystals (such as Schiff bases, azo-dyes, and isothiocyanates) used in active matrix displays.[1]

Molecular Architecture & Identification

The molecule exhibits significant geometric anisotropy due to the trans-configuration of the cyclohexane ring, which maintains a linear, rod-like (calamitic) shape essential for mesophase formation in its derivatives.

Parameter	Technical Specification
Chemical Name	4-(trans-4-methylcyclohexyl)aniline
Common Synonyms	p-(trans-4-methylcyclohexyl)benzenamine; 4-Methylcyclohexyl-4'-aminobenzene
Molecular Formula	ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">
Molecular Weight	189.30 g/mol
Stereochemistry	Trans-1,4-disubstitution (equatorial-equatorial conformation)
SMILES	<chem>C[C@H]1CCcc2)CC1</chem>
CAS Number	Note: Specific CAS often conflated with homologs; verify via structure search. [2] [3] [4] [5]

Physical & Thermodynamic Properties

As a Senior Application Scientist, it is crucial to distinguish between the properties of the methyl homolog and the commercially ubiquitous pentyl/hexyl variants. The methyl group provides insufficient steric bulk to suppress the melting point significantly, resulting in a crystalline solid rather than a room-temperature liquid crystal.

Phase Behavior

- Physical State: White to pale yellow crystalline solid.[\[1\]](#)
- Melting Point: Typically 90–110 °C (Estimated based on homologous series trends).[\[1\]](#)
 - Insight: In the homologous series of p-(trans-4-alkylcyclohexyl)anilines, the methyl derivative often exhibits a higher melting point than the propyl or butyl homologs due to efficient crystal packing and lack of flexible chain entropy.[\[1\]](#)
- Mesogenicity: Non-mesogenic.[\[1\]](#)

- Causality: The short methyl tail does not provide enough van der Waals interaction anisotropy to stabilize a nematic phase before the crystal lattice melts into an isotropic liquid. However, derivatization (e.g., conversion to a Schiff base) induces liquid crystallinity.

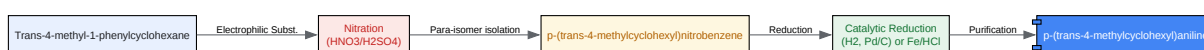
Solubility & Partitioning[1]

- Solubility Profile:
 - High: Dichloromethane (DCM), Ethyl Acetate, THF, Toluene.
 - Moderate: Ethanol, Methanol (often used for recrystallization).[1]
 - Insoluble: Water.[1][6][7][8]
- LogP (Octanol/Water): ~3.5 – 4.0 (Predicted).[1]
 - Implication: Highly lipophilic; requires non-polar mobile phases for chromatography (e.g., Hexane/EtOAc).[1]

Synthesis & Manufacturing Protocol

The synthesis relies on the stereoselective construction of the trans-cyclohexane ring followed by functional group manipulation.[1] The most robust route involves the reduction of the corresponding nitro-derivative.[1]

Synthetic Pathway (Graphviz Visualization)



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Figure 1: Synthetic workflow from phenylcyclohexane precursor to the target aniline.

Detailed Protocol: Nitro-Reduction

- Precursor Preparation: Dissolve p-(trans-4-methylcyclohexyl)nitrobenzene (1.0 eq) in Ethanol/THF (1:1 v/v).
- Catalyst Addition: Add 10 wt% Pd/C catalyst under an inert nitrogen atmosphere.
- Hydrogenation: Purge vessel with

gas. Maintain pressure at 3–5 bar at room temperature for 4–6 hours.
 - Critical Control Point: Monitor reaction via TLC (Hexane:EtOAc 8:2).[\[1\]](#) Disappearance of the yellow nitro spot indicates completion.[\[1\]](#)
- Work-up: Filter through a Celite pad to remove Pd/C. Concentrate filtrate in vacuo.[\[1\]](#)
- Purification: Recrystallize from Ethanol or Hexane/Ethanol mix to ensure removal of cis-isomers, which disrupt LC alignment in final applications.[\[1\]](#)

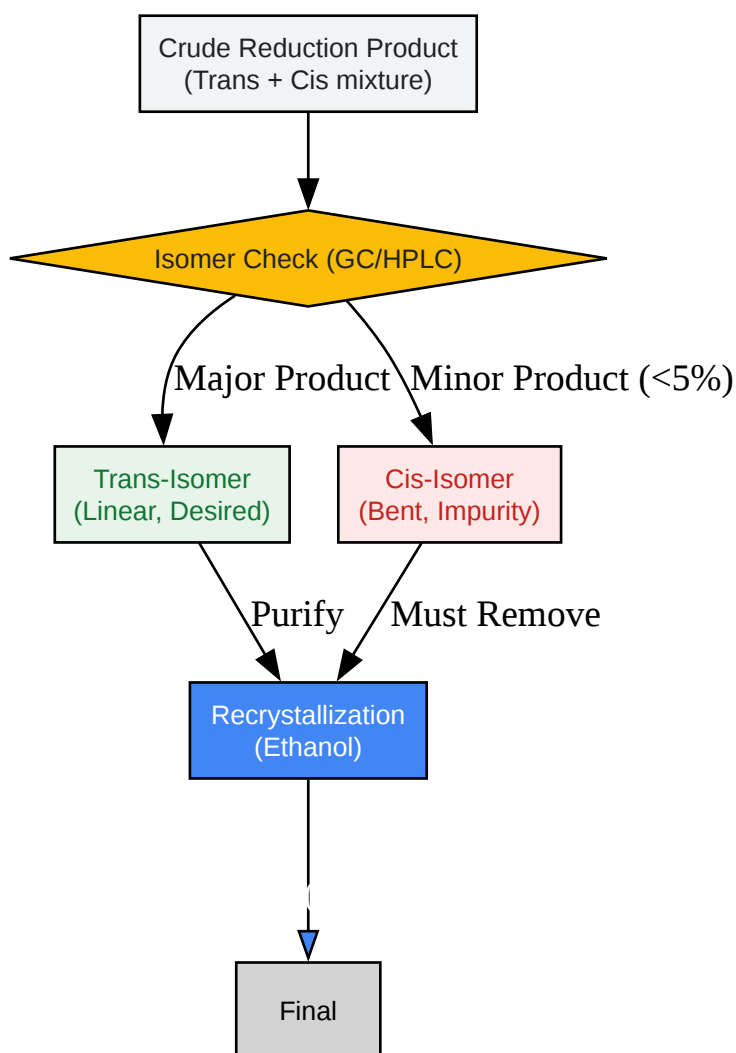
Characterization & Validation

To ensure the material meets "Electronic Grade" standards (>99.5% purity), the following analytical signatures must be validated.

Spectroscopic Signatures

Method	Expected Signature	Mechanistic Insight
1H-NMR (CDCl3)	ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted"> 6.6–7.0 ppm (AA'BB' aromatic system) 3.5 ppm (Broad s, 2H, -NH2) 0.9 ppm (d, 3H, -CH3)	The coupling constant of the cyclohexane protons confirms the trans-diequatorial conformation ().
IR Spectroscopy	3300–3400 cm ⁻¹ (N-H stretch) 2850–2950 cm ⁻¹ (C-H aliphatic)	Doublet in the 3300 region confirms primary amine functionality. [1]
GC-MS	Molecular Ion ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted"> at m/z 189	Fragmentation typically shows loss of methyl (M-15) and aniline tropylium ions.

Isomeric Purity Logic (Graphviz Visualization)



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Figure 2: Logic flow for ensuring isomeric purity, critical for liquid crystal applications.

Safety & Handling

- Hazards: Like most anilines, this compound is toxic by inhalation, ingestion, and skin contact. It may cause methemoglobinemia.[1]
- Storage: Store under inert gas (Argon/Nitrogen) in a cool, dry place. Anilines are prone to oxidation (darkening) upon air exposure.[1][6]
- PPE: Nitrile gloves, safety goggles, and use of a fume hood are mandatory.

References

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